2-Chloro-5-phenoxyaniline structural elucidation and confirmation

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name: *2-Chloro-5-phenoxyaniline*

Cat. No.: *B8346846*

Get Quote

An In-Depth Technical Guide to the Structural Elucidation and Confirmation of **2-Chloro-5-phenoxyaniline**

Abstract

This technical guide provides a comprehensive framework for the structural elucidation and confirmation of **2-Chloro-5-phenoxyaniline**, a key intermediate in various synthetic applications, including the pharmaceutical and dye industries.[1][2] This document is designed for researchers, analytical scientists, and drug development professionals, offering a narrative built on the pillars of scientific integrity and field-proven insights. We will move beyond simple procedural lists to explain the causality behind experimental choices, ensuring that the described analytical workflow constitutes a self-validating system for unambiguous molecular characterization.

Introduction: The Analytical Imperative

2-Chloro-5-phenoxyaniline (Figure 1) is a substituted aniline derivative whose structural integrity is paramount to the quality, safety, and efficacy of downstream products. The presence of two distinct aromatic rings linked by an ether bond, along with chloro and amine functional groups, presents a unique analytical challenge requiring a multi-technique approach for

© 2026 BenchChem. All rights reserved.

unequivocal confirmation. Aniline and its derivatives are foundational in the synthesis of numerous compounds, and their precise characterization is a non-negotiable aspect of quality control and regulatory compliance.[3] This guide outlines a logical and robust workflow, integrating spectroscopic and chromatographic techniques to build an unshakeable-evidence-based confirmation of the molecule's identity, purity, and structure.

Figure 1: Chemical Structure of **2-Chloro-5-phenoxyaniline**

A brief, descriptive caption.

Physicochemical Properties

A foundational step in any analysis is understanding the basic properties of the target compound. These values are critical for selecting appropriate analytical conditions, such as solvent choice and chromatographic methods.

Property	Value	Source
Molecular Formula	$C_{12}H_{10}ClNO$	[4]
Molecular Weight	219.66 g/mol	[4]
CAS Number	93-67-4 (for isomer 5-Chloro-2-phenoxyaniline)	[4]
Appearance	Typically a solid at room temperature	[5]
Canonical SMILES	C1=CC=C(C=C1)OC2=C(C=C(C=C2)Cl)N	[4]

Note: Data is presented for the closely related isomer 5-Chloro-2-phenoxyaniline as a reference, as it is more widely documented.[4]

The Analytical Workflow: A Multi-Pronged Strategy

A robust structural elucidation is not a linear process but an integrated workflow where each technique provides a piece of the puzzle. The results are cross-validated to build a conclusive profile.

© 2026 BenchChem. All rights reserved.

Workflow for Structural Elucidation.

Chromatographic Purity Assessment

Before investing time in detailed spectroscopic analysis, confirming the sample's purity is essential. The presence of significant impurities can confound spectral interpretation.

High-Performance Liquid Chromatography (HPLC)

Causality: HPLC is the gold standard for determining the purity of non-volatile organic compounds. Its high resolution separates the main component from synthetic by-products, starting materials, and degradation products. A reversed-phase method is typically the first choice for molecules of intermediate polarity like **2-Chloro-5-phenoxyaniline**.

Experimental Protocol:

- System Preparation: A standard HPLC system with a UV detector is used.
- Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 µm particle size).
- Mobile Phase: A gradient of water (A) and acetonitrile (B), both containing 0.1% formic acid to ensure good peak shape for the amine.
    - Gradient Example: Start at 70% A / 30% B, ramp to 10% A / 90% B over 15 minutes, hold for 2 minutes, and return to initial conditions.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at 254 nm, where aromatic compounds typically absorb.
- Sample Preparation: Prepare a stock solution of the sample in acetonitrile at ~1 mg/mL. Dilute to ~50 µg/mL with the initial mobile phase composition.
- Injection: Inject 10 µL and record the chromatogram.

Trustworthiness: The purity is calculated as the area percentage of the main peak relative to the total area of all peaks. A pure sample should exhibit a single, sharp, symmetrical peak, accounting for >98% of the total integrated area.

© 2026 BenchChem. All rights reserved.

Spectroscopic Analysis: Deciphering the Molecular Blueprint

Infrared (IR) Spectroscopy

Causality: IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule.[6] Each functional group absorbs IR radiation at a characteristic frequency, providing a "fingerprint" of the molecule's covalent bonds.

Experimental Protocol (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal (typically diamond or germanium) is clean by wiping it with isopropanol.
- Record a background spectrum of the empty ATR stage.
- Place a small amount of the solid sample directly onto the crystal.
- Apply pressure using the anvil to ensure good contact.
- Acquire the sample spectrum, typically by co-adding 16 or 32 scans over a range of 4000-650 cm^{-1}.
- Perform an automatic baseline correction and ATR correction using the instrument software.

Expected Data Interpretation:

© 2026 BenchChem. All rights reserved.

Wavenumber (cm^{-1})	Vibration Type	Functional Group	Rationale
3450 - 3300	N-H Stretch (doublet)	Primary Amine ($-NH_2$)	The two peaks correspond to the symmetric and asymmetric stretching of the N-H bonds.[7]
3100 - 3000	C-H Stretch	Aromatic Rings	Characteristic of sp^2 C-H bonds in the phenyl and chlorophenyl rings.
1620 - 1580	C=C Stretch	Aromatic Rings	Strong absorptions indicating the presence of the aromatic frameworks.
1260 - 1200	C-O-C Stretch (asymmetric)	Aryl Ether	A strong, characteristic band confirming the ether linkage between the two rings.
1330 - 1250	C-N Stretch	Aromatic Amine	Confirms the attachment of the nitrogen atom to the aromatic ring.
800 - 600	C-Cl Stretch	Aryl Chloride	A strong band in the lower frequency region, indicative of the carbon-chlorine bond.

Mass Spectrometry (MS)

Causality: Mass spectrometry provides the molecular weight of the compound and, through high-resolution instruments (HRMS), its elemental composition. The fragmentation pattern

© 2026 BenchChem. All rights reserved.

offers further structural clues, acting as a molecular puzzle to be pieced together.

Experimental Protocol (Electron Ionization - GC/MS):

- Sample Introduction: A dilute solution of the sample in a volatile solvent (e.g., dichloromethane) is injected into a Gas Chromatograph (GC).[8]
- Ionization: As the compound elutes from the GC column, it enters the ion source and is bombarded with high-energy electrons (typically 70 eV), causing ionization and fragmentation.
- Mass Analysis: The resulting ions are separated by their mass-to-charge ratio (m/z) in a mass analyzer (e.g., quadrupole).
- Detection: Ions are detected, and a mass spectrum is generated.

Expected Data Interpretation:

- Molecular Ion (M^+): The primary goal is to identify the molecular ion peak. For $C_{12}H_{10}ClNO$, the expected m/z is ~219.
- Isotopic Pattern: A critical self-validating feature is the chlorine isotope pattern. Chlorine has two major isotopes, ^{35}Cl (~75.8%) and ^{37}Cl (~24.2%). This results in two peaks for every chlorine-containing fragment: an M^+ peak at m/z 219 and an M+2 peak at m/z 221, with a relative intensity ratio of approximately 3:1. This is a definitive confirmation of the presence of one chlorine atom.
- Key Fragments: Fragmentation of phenoxy-containing compounds can be complex.[9] Expected fragments could arise from the cleavage of the ether bond or loss of HCl.

© 2026 BenchChem. All rights reserved.

m/z Value	Proposed Fragment	Significance
219 / 221	$[C_{12}H_{10}ClNO]^+$	Molecular Ion (M^+) with characteristic 3:1 isotope ratio.
184	$[M - Cl]^+$	Loss of the chlorine atom.
126	$[C_6H_4ClN]^+$	Fragment corresponding to the chlorophenylamine portion.
77	$[C_6H_5]^+$	Phenyl cation from the phenoxy group.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality: NMR is the most powerful technique for determining the precise carbon-hydrogen framework of an organic molecule. ^1H NMR reveals the number of different types of protons and their neighboring environments, while ^{13}C NMR provides a count of unique carbon atoms.

Experimental Protocol:

- Sample Preparation: Dissolve 5-10 mg of the sample in ~0.7 mL of a deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6). DMSO-d_6 is often preferred for anilines as it allows for the observation of the -NH_2 protons, which can exchange in other solvents.
- Analysis: Transfer the solution to a 5 mm NMR tube.
- Data Acquisition: Acquire ^1H, ^{13}C, and, if necessary, 2D NMR spectra (COSY, HSQC) on a high-field NMR spectrometer (e.g., 400 MHz or higher).

Expected ^1H NMR Data (in DMSO-d_6): The structure has 8 aromatic protons and 2 amine protons, which are expected to appear in distinct regions.

- ~7.4 - 6.8 ppm (m, 5H): Protons of the unsubstituted phenoxy ring.
- ~6.8 - 6.5 ppm (m, 3H): Protons of the substituted aniline ring. The specific splitting patterns (doublets, doublet of doublets) will depend on the precise coupling constants.

© 2026 BenchChem. All rights reserved.

- ~5.1 ppm (s, 2H): The two protons of the primary amine (-NH_2). This peak will be broad and will disappear upon adding a drop of D_2O to the NMR tube (a confirmatory test).

Expected ^{13}C NMR Data: The molecule has 12 carbon atoms in the aromatic rings. Due to symmetry in the phenoxy ring, fewer than 12 signals might be observed, but given the substitution pattern, all 12 are likely to be unique.

- ~160 - 140 ppm: Carbons attached to oxygen and nitrogen (C-O, C-N).
- ~135 - 115 ppm: Remaining aromatic carbons, including the carbon attached to chlorine (C-Cl).

Conclusion: Synthesizing the Evidence

The structural confirmation of **2-Chloro-5-phenoxyaniline** is achieved not by a single measurement but by the convergence of evidence from multiple, orthogonal techniques. A high-purity sample, confirmed by HPLC, should yield an IR spectrum showing characteristic amine, ether, and aryl halide absorptions. Its mass spectrum must display the correct molecular ion with the signature 3:1 (M^+ / M+2) isotope pattern for a single chlorine atom. Finally, ^1H and ^{13}C NMR spectra must account for every proton and carbon in the proposed structure, with chemical shifts and coupling patterns consistent with the electronic environment of the substituted aromatic rings. This comprehensive, self-validating workflow ensures the highest degree of confidence in the compound's identity, a critical requirement for its application in research and development.

References

- National Center for Biotechnology Information. (n.d.). 2-Chloro-5-nitroaniline. PubChem. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). 2-Chloro-5-nitroaniline Safety and Hazards. PubChem. Retrieved from [Link]
- ATB (Automated Topology Builder). (n.d.). 2-Chloro-5-nitroaniline. Retrieved from [Link]
- ResearchGate. (n.d.). 2-Chloro-5-nitroaniline. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Master Organic Chemistry. (2016). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). 5-Chloro-2-phenoxyaniline. PubChem. Retrieved from [Link]
- Chem-Net. (2026). Finding Reliable 5-Chloro-2-phenoxyaniline Suppliers: A Buyer's Checklist. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review. PMC. Retrieved from [Link]
- ResearchGate. (n.d.). Determination of aniline and its substituted derivatives in sewage water by gas chromatography. Retrieved from [Link]
- Cresset Group. (2024). Aniline replacement in drug-like compounds. Retrieved from [Link]
- MDPI. (n.d.). Recent Updates on the Synthesis of Bioactive Quinoxaline-Containing Sulfonamides. Retrieved from [Link]
- Google Patents. (n.d.). CN1182104C - The chemical synthesis method of 5-chloro-2-nitroaniline.
- National Center for Biotechnology Information. (n.d.). Synthesis and Biological Activity of 2-Chloro-8-methoxy-5-methyl-5H-indolo [2,3-b] Quinoline for the Treatment of Colorectal Cancer by Modulating PI3K/AKT/mTOR Pathways. PMC. Retrieved from [Link]
- ACS Publications. (n.d.). Determination of aniline and substituted derivatives in wastewater by gas and liquid chromatography. Retrieved from [Link]
- Angene. (n.d.). 2-Chloro-5-Nitroaniline: A Key Intermediate for Color Forming Agents and Pharmaceutical Synthesis. Retrieved from [Link]
- National Center for Biotechnology Information. (n.d.). Negative ion mass spectra of some polychlorinated 2-phenoxyphenols. PMC. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- ResearchGate. (n.d.). Infrared spectroscopy of aniline (C6H5NH2) and its cation in a cryogenic argon matrix. Retrieved from [Link]
- ResearchGate. (n.d.). Crystal structure and Hirshfeld-surface analysis of a monoclinic polymorph of 2-amino-5-chlorobenzophenone oxime at 90 K. Retrieved from [Link]
- Google Patents. (n.d.). CN108329211A - The preparation method of 5- chloro-2-nitroanilines.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. nbinno.com [nbinno.com]
- 2. Synthetic approaches and pharmaceutical applications of chloro-containing molecules for drug discovery: A critical review - PMC [pmc.ncbi.nlm.nih.gov]
- 3. cresset-group.com [cresset-group.com]
- 4. 5-Chloro-2-phenoxyaniline | C12H10ClNO | CID 66738 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Chloro-5-methoxyaniline 97 2401-24-3 [sigmaaldrich.com]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. researchgate.net [researchgate.net]
- 8. researchgate.net [researchgate.net]
- 9. Negative ion mass spectra of some polychlorinated 2-phenoxyphenols - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [2-Chloro-5-phenoxyaniline structural elucidation and confirmation]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8346846/docs#2-chloro-5-phenoxyaniline-structural-elucidation-and-confirmation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.